

6-Oxohexanoic Acid: A Key Intermediate in Amino Acid Catabolism

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Compound of Interest

Compound Name: 6-Oxohexanoic acid

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Abstract

6-Oxohexanoic acid, also known as adipic semialdehyde, is a six-carbon α,ω -dicarboxylic acid monoaldehyde that serves as a crucial intermediate in various metabolic pathways.[1] Primarily recognized as a metabolite in the catabolism of the essential amino acid L-lysine, its formation and subsequent conversion are integral to cellular biochemistry.[2][3] Dysregulation in its metabolic pathway has been associated with certain metabolic disorders, making it a compound of interest for researchers in biochemistry and drug development.[3][4] This guide provides a comprehensive overview of the role of **6-oxohexanoic acid** in amino acid catabolism, detailing its metabolic pathway, quantitative analysis methods, and the experimental protocols required for its study.

6-Oxohexanoic Acid in Amino Acid Metabolism

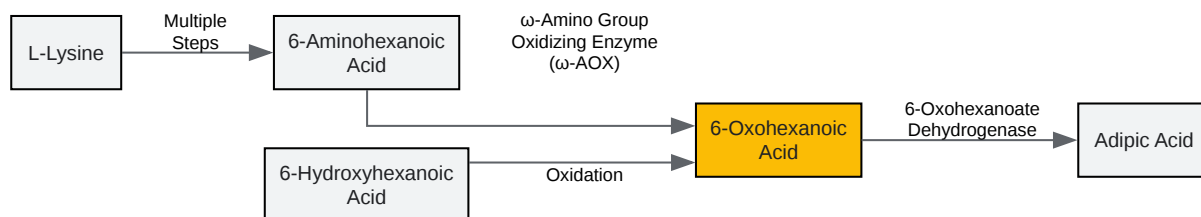
6-Oxohexanoic acid is a recognized metabolite derived from the catabolism of amino acids.[2][3] The primary amino acid precursor for its endogenous formation is L-lysine.[2][3][4] A deficiency in the ability to form **6-oxohexanoic acid** from lysine is a characteristic of 6-aminocaproic acid (6AC) deficiency.[3][4]

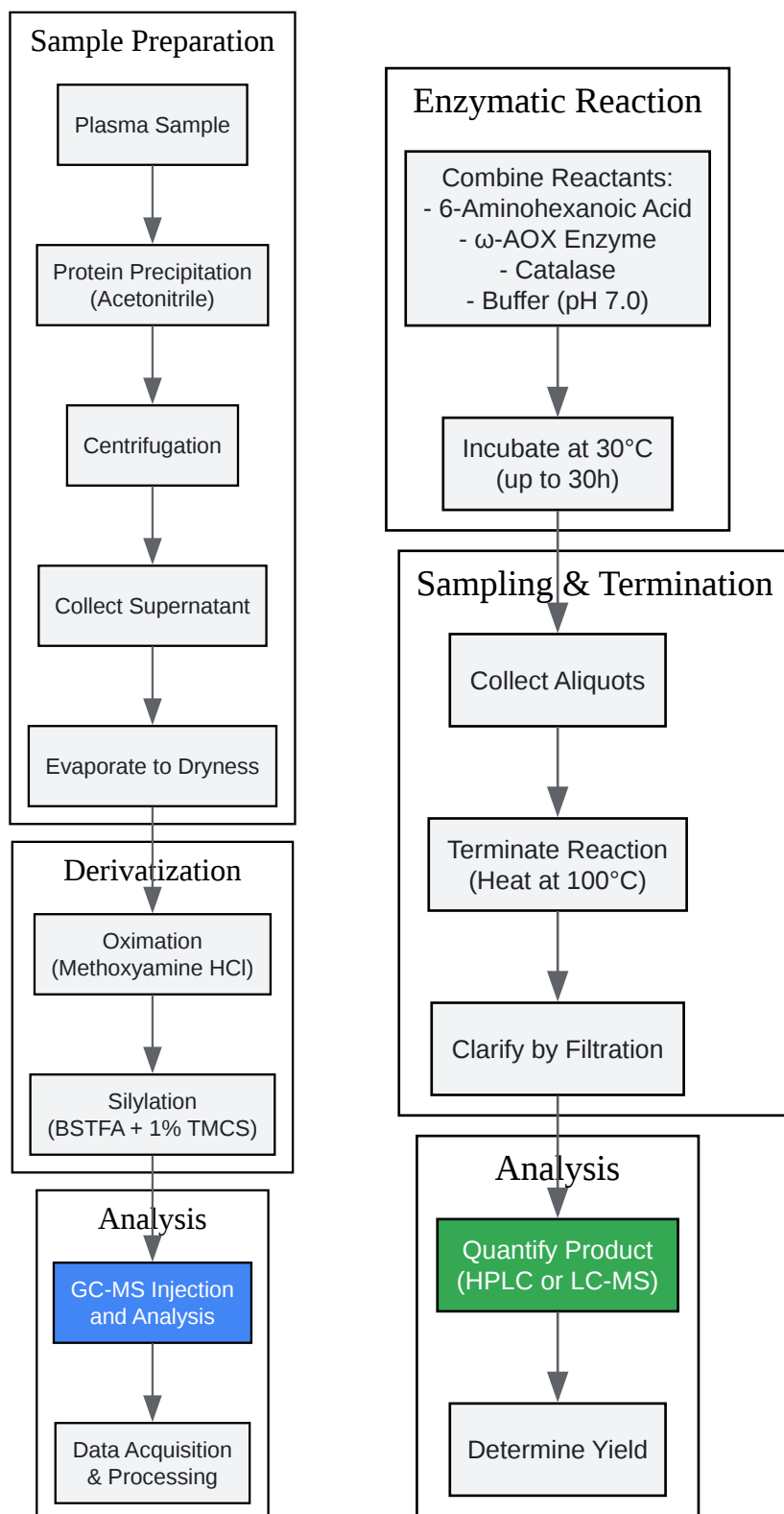
The metabolic pathway involves several enzymatic steps. In mammals, lysine catabolism predominantly occurs via the saccharopine pathway, which converges with other pathways at the level of α -aminoadipate δ -semialdehyde (AAS), an intermediate that exists in equilibrium

with its cyclized form, Δ^1 -piperideine-6-carboxylate (P6C).^{[5][6]} While the direct pathway from lysine to **6-oxohexanoic acid** is not the primary route in humans, related intermediates are central. In certain microbial and alternative pathways, **6-oxohexanoic acid** arises from the oxidative deamination of 6-aminohexanoic acid (a lysine derivative) or the oxidation of 6-hydroxyhexanoic acid.^{[3][7]}

Metabolic Pathway from Lysine Derivatives

The formation of **6-oxohexanoic acid** is closely linked to intermediates of lysine degradation. A key enzymatic step in some organisms is the oxidation of 6-aminohexanoic acid, catalyzed by an ω -amino group-oxidizing enzyme (ω -AOX), which yields **6-oxohexanoic acid**.^[7] This compound can also be formed through the oxidation of 6-hydroxyhexanoic acid.^{[2][3]} Subsequently, **6-oxohexanoic acid** can be further oxidized to adipic acid by 6-oxohexanoate dehydrogenase.^[2]





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